

# Personal protective equipment for handling Triethylene glycol bis(2-ethylhexanoate)

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## Compound of Interest

Compound Name: Triethylene glycol bis(2-ethylhexanoate)

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## Essential Safety and Handling Guide for Triethylene Glycol Bis(2-Ethylhexanoate)

For laboratory professionals, including researchers, scientists, and drug development experts, this guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Triethylene glycol bis(2-ethylhexanoate)** (CAS No. 94-28-0). Adherence to these guidelines is crucial for ensuring personal safety and minimizing environmental impact.

## Personal Protective Equipment (PPE)

When handling **Triethylene glycol bis(2-ethylhexanoate)**, a comprehensive PPE strategy is mandatory to prevent skin and eye contact, as well as inhalation of any mists or vapors.[1][2]

PPE Category	Specification	Standard Compliance
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles.	OSHA 29 CFR 1910.133 or European Standard EN166.[1][3]
Skin Protection	Chemical-resistant gloves. The specific material should be chosen based on the manufacturer's chemical resistance data. General guidance for esters suggests that Butyl rubber and Viton™ may be suitable, while Nitrile and Neoprene may offer splash protection.[4][5] Wear appropriate protective clothing to prevent skin exposure.[1][3]	EU Directive 89/686/EEC and the standard EN 374 derived from it.[2]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is necessary if exposure limits are exceeded or if irritation or other symptoms are experienced.[1][3]	OSHA 29 CFR 1910.134 or European Standard EN 149.[1][3]

## Operational Plans: Step-by-Step Guidance

Strict adherence to the following operational procedures is essential for the safe handling and storage of **Triethylene glycol bis(2-ethylhexanoate)**.

### Handling Procedures:

- Ventilation: Always use this chemical in a well-ventilated area to keep airborne concentrations low.[3]
- Avoid Contact: Prevent contact with eyes, skin, and clothing.[1][3]

- Personal Hygiene: Wash thoroughly after handling. Remove contaminated clothing and wash it before reuse.[1][3]
- Ingestion and Inhalation: Avoid ingestion and inhalation of the substance.[1][3]
- Ignition Sources: Keep away from heat, sparks, and open flames.[6]

## Storage Plan:

- Container: Keep the container tightly closed when not in use.
- Location: Store in a cool, dry, well-ventilated area.
- Incompatible Substances: Keep away from incompatible substances, particularly strong oxidizing agents.[3]

## Emergency and Disposal Protocols

### Accidental Release Measures:

- Ventilate Area: Ensure adequate ventilation in the event of a spill.[3]
- Containment: Absorb the spill with an inert material such as vermiculite, sand, or earth.[3]
- Collection: Place the absorbed material into a suitable container for disposal.[3]
- Clean-up: Clean up spills immediately, observing all personal protection protocols.[3]

### First-Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1][3]
- Skin Contact: Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.[1][3]
- Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][3]

- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[1][3]

## Disposal Plan:

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[3] Adhere to all federal, state, and local hazardous waste regulations for complete and accurate classification and disposal.[3] The material may be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[2]

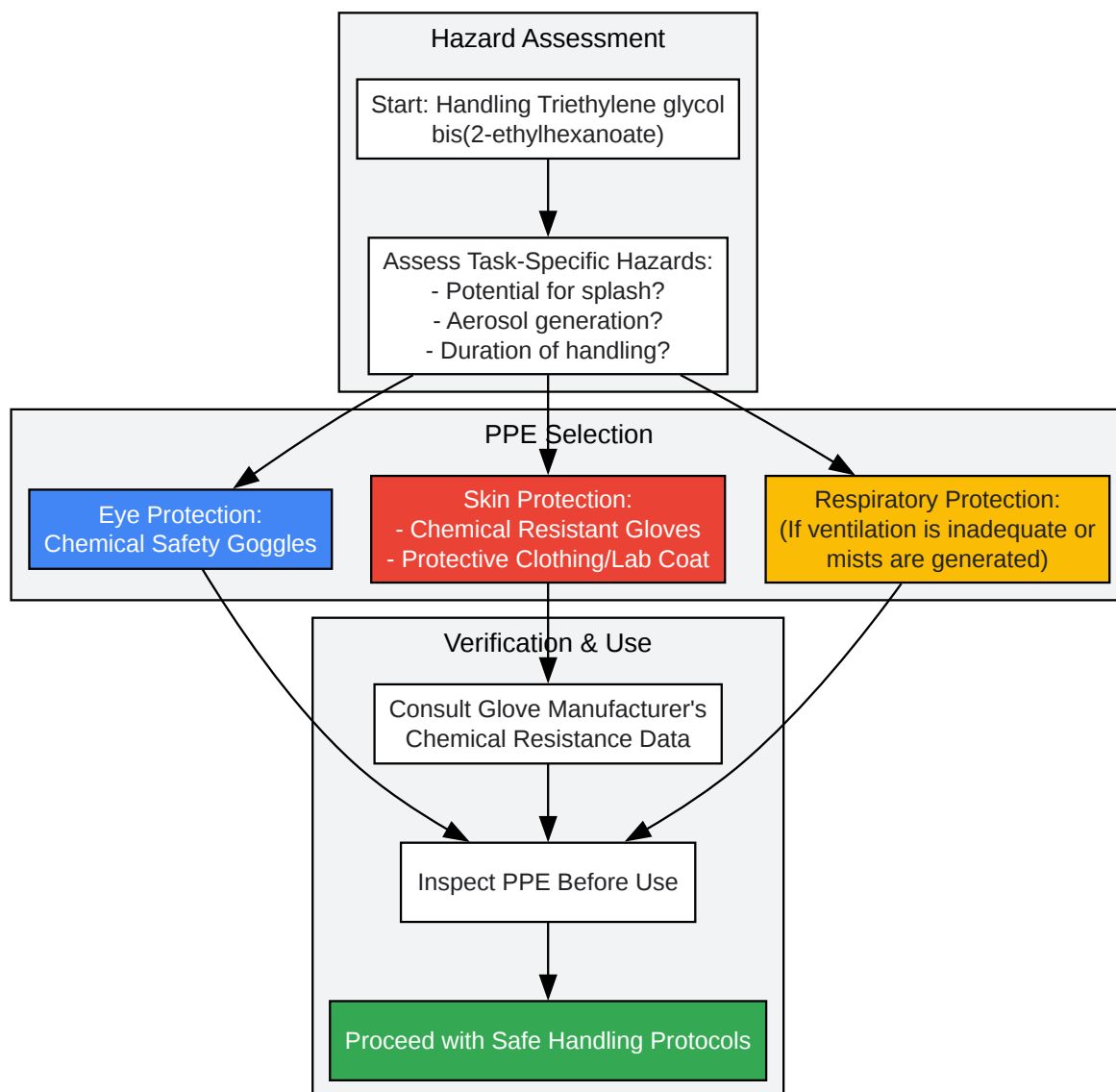
## Quantitative Safety Data

The following table summarizes key quantitative safety and physical data for **Triethylene glycol bis(2-ethylhexanoate)**.

Parameter	Value	Reference
Oral LD50 (Rat)	31 g/kg	[3]
Oral LD50 (Mouse)	>3200 mg/kg	[3]
Dermal LD50 (Rabbit)	14100 µL/kg	[3]
Dermal LD50 (Guinea Pig)	>20 mL/kg	[3]
Flash Point	198.89 °C (390 °F)	[3]
Autoignition Temperature	385 °C (725 °F)	[3]

## PPE Selection Workflow

The following diagram illustrates the logical workflow for selecting the appropriate Personal Protective Equipment when handling **Triethylene glycol bis(2-ethylhexanoate)**.



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Caption: PPE Selection Workflow for Handling **Triethylene Glycol Bis(2-Ethylhexanoate)**.

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